

Application Notes and Protocols for RSK2 In Vitro Kinase Assay

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Compound of Interest

Compound Name: RSK2-IN-2

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These application notes provide a detailed protocol for conducting an in vitro kinase assay for Ribosomal S6 Kinase 2 (RSK2), a key downstream effector of the RAS-MAPK signaling pathway. The protocol is intended for researchers, scientists, and drug development professionals investigating RSK2 activity and identifying potential inhibitors.

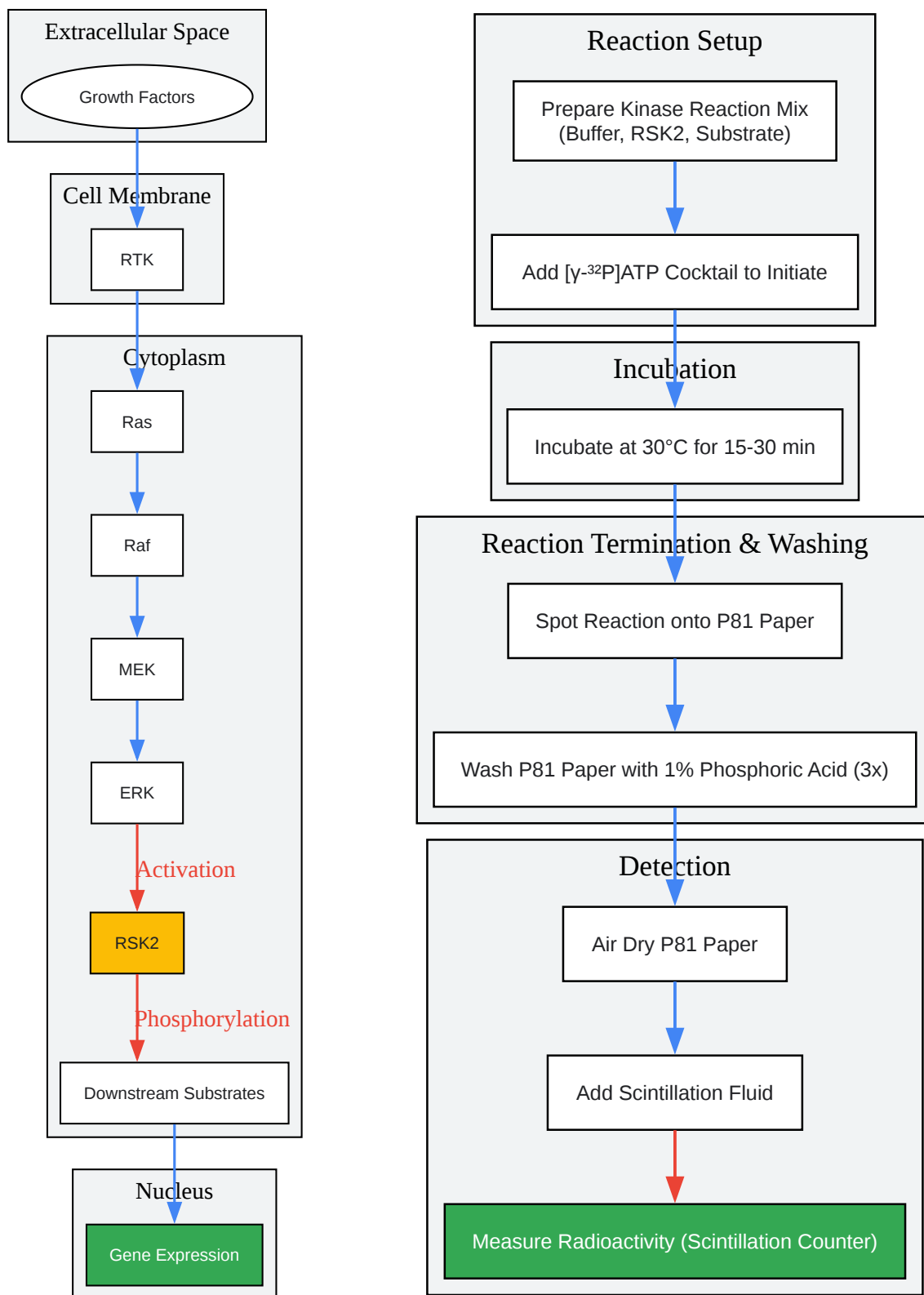
Introduction

Ribosomal S6 Kinase 2 (RSK2) is a serine/threonine kinase that plays a crucial role in various cellular processes, including cell growth, proliferation, survival, and migration.^[1] As a downstream component of the mitogen-activated protein kinase (MAPK) signaling pathway, RSK2 is activated through phosphorylation by extracellular signal-regulated kinase (ERK).^{[1][2][3]} Once activated, RSK2 phosphorylates a wide range of downstream substrates, making it a significant target in cancer research and other diseases.^[1] This document provides a detailed protocol for measuring the in vitro kinase activity of RSK2.

RSK2 Signaling Pathway

Extracellular stimuli, such as growth factors and cytokines, activate receptor tyrosine kinases (RTKs), initiating the Ras-Raf-MEK-ERK signaling cascade. ERK then phosphorylates and activates RSK2. Activated RSK2, in turn, phosphorylates numerous downstream targets,

including transcription factors like CREB and c-Fos, and other signaling molecules, thereby regulating gene expression and cellular processes.



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References

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